

Essential Safety and Logistics for Handling VVD-130037

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Compound of Interest

Compound Name: VVD-130037

Cat. No.: B15616473

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Operation, and Disposal of **VVD-130037**.

This document provides critical safety and logistical information for the handling of **VVD-130037**, a covalent small molecule activator of Kelch-like ECH associated protein 1 (KEAP1). [1] Given that a comprehensive Safety Data Sheet (SDS) is not publicly available, this guidance is based on information from chemical suppliers, general laboratory safety protocols, and SDS for similar research compounds. It is imperative to treat **VVD-130037** as a compound with unknown potential hazards and to follow all institutional and local safety regulations.

I. Personal Protective Equipment (PPE)

Standard laboratory practice dictates the use of appropriate PPE to minimize exposure to any chemical substance. The following PPE is mandatory when handling **VVD-130037** in solid or solution form:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against splashes.[2]
- **Hand Protection:** Nitrile gloves are recommended. Gloves should be inspected before use and changed frequently, especially if contaminated.[3] Reusable gloves should be thoroughly cleaned after each use.[2]
- **Body Protection:** A laboratory coat must be worn at all times.[3]

- Respiratory Protection: If there is a risk of generating dust or aerosols, handling should be performed in a certified chemical fume hood to ensure adequate ventilation.[\[2\]](#)[\[4\]](#)[\[5\]](#)

II. Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **VVD-130037** and ensuring a safe laboratory environment.

A. Handling:

- Ventilation: All work with **VVD-130037** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[6\]](#)
- Avoiding Contamination: Do not eat, drink, or smoke in the laboratory.[\[7\]](#) Wash hands thoroughly after handling the compound, even if gloves were worn.[\[2\]](#)[\[3\]](#) Avoid contact with skin and eyes.[\[4\]](#)[\[6\]](#)
- Aerosol and Dust Prevention: Handle the solid form of **VVD-130037** carefully to avoid creating dust.[\[6\]](#)

B. Storage:

The stability of **VVD-130037** is dependent on proper storage conditions. Below is a summary of recommended storage temperatures and durations based on supplier data.

Form	Storage Temperature	Duration	Source
Solid (Powder)	-20°C	3 years	Selleck Chemicals [1]
Solution in Solvent	-80°C	1 year	Selleck Chemicals [1]
Solution in Solvent	-20°C	1 month	Selleck Chemicals [1]

Keep the compound away from moisture.[\[8\]](#)

III. Disposal Plan

All waste containing **VVD-130037** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

A. Waste Segregation:

- Solid Waste: Unused **VVD-130037** powder and any disposable materials contaminated with the compound (e.g., weigh boats, pipette tips, gloves) should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **VVD-130037** should be collected in a separate, sealed, and clearly labeled hazardous waste container for liquid chemical waste. Do not pour solutions down the drain.[\[5\]](#)

B. Container Labeling:

All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**VVD-130037**."

C. Final Disposal:

Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department.

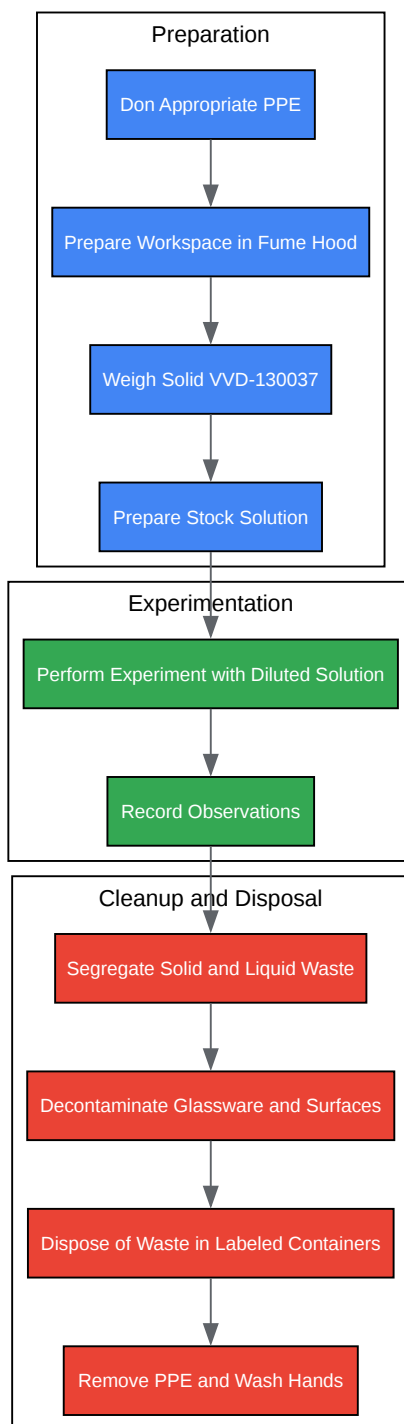
IV. Experimental Protocols and Methodologies

A. Preparation of Stock Solutions:

- DMSO: To prepare a stock solution in DMSO, dissolve **VVD-130037** to a concentration of 64 mg/mL or 69 mg/mL. Note that moisture-absorbing DMSO can reduce solubility, so fresh DMSO is recommended.[\[1\]](#)
- Ethanol: **VVD-130037** is also soluble in ethanol up to 17 mg/mL.[\[1\]](#)
- Aqueous Solutions: **VVD-130037** is insoluble in water.[\[1\]](#) For in vivo studies, specific formulations using PEG300, Tween80, and ddH₂O, or corn oil are required.[\[1\]](#)

B. Experimental Workflow for Handling **VVD-130037**:

Experimental Workflow for VVD-130037 Handling

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Caption: A flowchart outlining the key steps for the safe handling of **VVD-130037** from preparation to disposal.

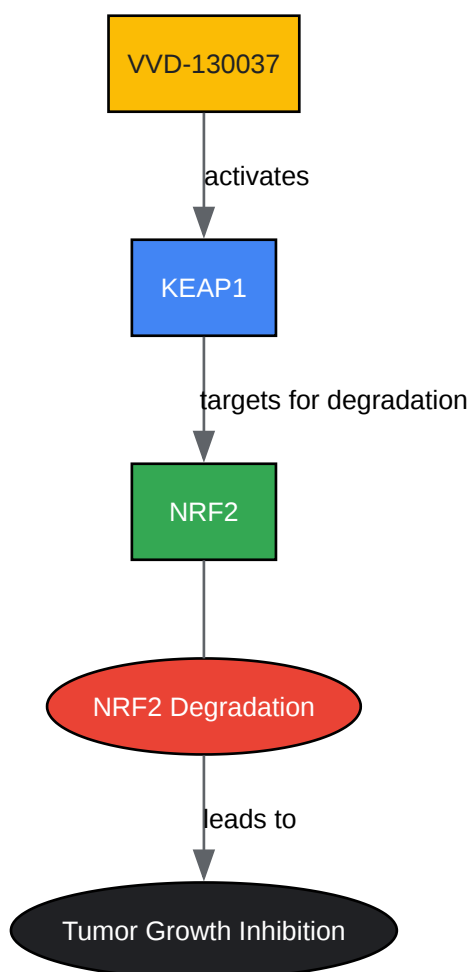
V. Emergency Procedures

In the event of an accidental exposure or spill, follow these procedures immediately.

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[6]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[6]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention immediately.[6]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material and place in a sealed container for disposal. For large spills, contact your EHS department.

VI. Signaling Pathway of VVD-130037

VVD-130037 is a covalent activator of KEAP1, which leads to the degradation of NRF2. This action can result in the inhibition of tumor growth in certain cancers.[1]



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Caption: The signaling pathway of **VVD-130037**, illustrating its activation of KEAP1 and subsequent degradation of NRF2.

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